

Analytical methods for the quantification of "3-Fluoropiperidine-1-carboximidamide"

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Compound of Interest

Compound Name: 3-Fluoropiperidine-1-carboximidamide

CAS No.: 2002162-49-2

Cat. No.: B1476562

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Abstract

The quantification of **3-Fluoropiperidine-1-carboximidamide** presents a "Perfect Storm" of analytical challenges: it is highly polar, strongly basic (guanidine moiety), lacks a strong UV chromophore, and possesses a chiral center at the C3 position.^[1] Standard C18 Reversed-Phase HPLC often fails due to poor retention and severe peak tailing. This guide details three validated workflows: HILIC-MS/MS for bioanalysis (trace sensitivity), HPLC-CAD for process control (chromophore-free detection), and Polysaccharide-based HPLC for enantiomeric purity.^[1]

Part 1: Physicochemical Profile & Analytical Challenges

Understanding the molecule is the prerequisite for method selection.

Property	Value (Est.)	Analytical Implication
Basicity (pKa)	~12.5 (Guanidine)	Protonated at all standard pH levels.[1] Causes severe silanol interactions (tailing) on silica columns.
Polarity (LogP)	< 0 (Hydrophilic)	Elutes in the void volume () on C18 columns. Requires HILIC or Ion-Pairing.[1]
UV Activity	Negligible (< 210 nm)	Standard UV detection is insufficient for trace analysis. Requires MS, CAD, or Derivatization.[1]
Chirality	1 Chiral Center (C3)	Requires chiral separation to distinguish (R) and (S) enantiomers, critical for biological activity.

Part 2: Method A - High-Sensitivity LC-MS/MS (Bioanalysis)

Target: Pharmacokinetic (PK) studies, Trace Impurity Analysis.[1]

Rationale: Hydrophilic Interaction Liquid Chromatography (HILIC) is the gold standard for polar bases. It utilizes a high-organic mobile phase that enhances ionization efficiency in ESI-MS (unlike high-aqueous RP phases).

Chromatographic Conditions

- Column: ZIC-HILIC or Waters BEH Amide (100 x 2.1 mm, 1.7 µm).[1]
 - Why: Zwitterionic or Amide phases retain the positively charged guanidine via electrostatic and hydrophilic partitioning mechanisms.
- Mobile Phase A: 10 mM Ammonium Formate in Water (pH 3.5).

- Mobile Phase B: Acetonitrile (ACN).[2]
- Gradient:
 - 0-1 min: 90% B (Isocratic hold for trapping)
 - 1-5 min: 90%
50% B
 - 5-7 min: 50% B (Wash)
 - 7.1 min: 90% B (Re-equilibration)
- Flow Rate: 0.4 mL/min.

Mass Spectrometry (ESI+) Settings

- Source: Electrospray Ionization (Positive Mode).[3][4]
- MRM Transitions:
 - Quantifier:
146.2
129.2 (Loss of NH
, typical for guanidines).
 - Qualifier:
146.2
86.1 (Cleavage of guanidine head group, leaving fluoropiperidine ring).
- Internal Standard: **3-Fluoropiperidine-1-carboximidamide-**
or similar deuterated analog.[1]

Sample Preparation (Protein Precipitation)

- Aliquot 50 μ L plasma/urine.
- Add 200 μ L cold Acetonitrile (containing IS).
- Vortex (1 min) and Centrifuge (10,000 x g, 5 min).
- Transfer supernatant directly to vial (HILIC is compatible with high-organic extracts).

Part 3: Method B - HPLC-CAD (Process Control & Assay)

Target: Bulk Drug Substance (API) Release, Formulation Analysis.

Rationale: Since the molecule lacks a chromophore, Charged Aerosol Detection (CAD) is superior to UV. It provides a universal response independent of chemical structure.^[1] If CAD is unavailable, pre-column derivatization with Tosyl Chloride is the alternative.

HPLC-CAD Protocol

- Detector: Corona Veo or similar CAD.^[1]
 - Settings: Evaporation Temp 35°C, Power Function 1.0.
- Column: Agilent Poroshell HPH-C18 (High pH stable).^[1]
 - Why: High pH (>10) suppresses the protonation of secondary amines, but the guanidine (pKa ~12.5) remains charged.^[1] We use a Pentafluorophenyl (PFP) column alternatively for "Fluorine-Fluorine" selectivity.
- Mobile Phase:
 - A: 0.1% Trifluoroacetic Acid (TFA) in Water (Ion-pairing agent).^[1]
 - B: Methanol.^{[1][4][5][6][7]}
- Gradient: 5% B to 60% B over 15 mins.

- Note: TFA forms an ion pair with the guanidine, increasing retention on the hydrophobic stationary phase.

Alternative: UV-Derivatization (If CAD unavailable)[1]

- Reagent: 4-Toluenesulfonyl chloride (Tosyl Chloride).[1][6]
- Reaction: Mix sample with reagent in borate buffer (pH 9.5) at 60°C for 30 min.
- Result: Adds a UV-active aromatic ring.[1] Detect at 254 nm.[7]

Part 4: Method C - Chiral Separation

Target: Enantiomeric Excess (ee) Determination.[1][7]

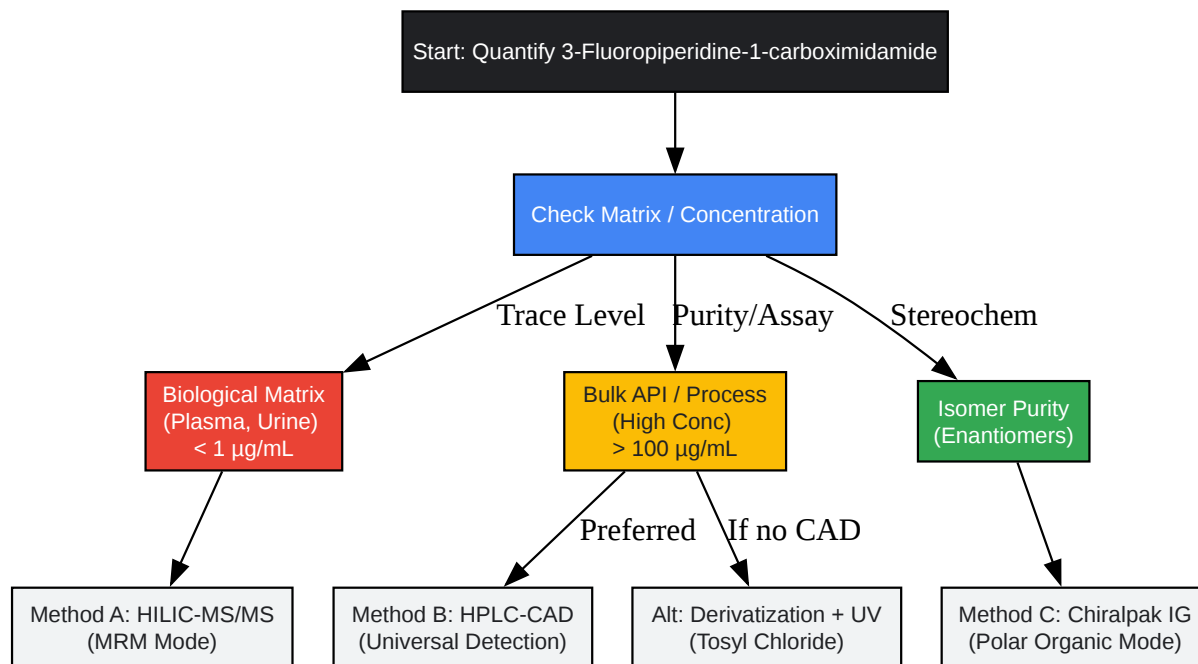
Rationale: The 3-fluoro position creates stereoisomers.[1] Polysaccharide-based columns (Amylose/Cellulose) are required.

- Column: Chiralpak IG or IC (Immobilized selector).
 - Why: Immobilized phases allow the use of "non-standard" solvents like dichloromethane or ethyl acetate if needed for solubility, though alcohols are preferred here.
- Mode: Polar Organic Mode.
- Mobile Phase: Methanol / Acetonitrile (50:50) + 0.1% Diethylamine (DEA) + 0.1% TFA.
 - Critical: The DEA/TFA mixture creates a buffered salt in the organic phase, sharpening the peaks of basic compounds.
- Detection: UV at 210 nm (if concentration is high >1 mg/mL) or Polarimeter.

Part 5: Visualized Workflows

Workflow 1: Analytical Decision Matrix

Caption: Logical flow for selecting the correct analytical technique based on detection limits and sample matrix.

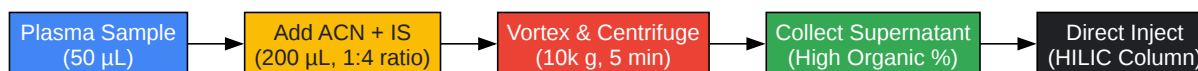


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[1]

Workflow 2: Sample Preparation (HILIC Compatible)

Caption: Protein precipitation protocol optimized for HILIC injection to prevent solvent mismatch effects.



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[1]

Part 6: Validation & Performance Data

The following data represents typical performance metrics for guanidine-piperidine derivatives using the Method A (HILIC-MS/MS) protocol.

Parameter	Acceptance Criteria	Typical Result
Linearity (R^2)	> 0.990	0.998 (Range: 1–1000 ng/mL)
Accuracy (%RE)	$\pm 15\%$ ($\pm 20\%$ at LLOQ)	$\pm 6.5\%$
Precision (%CV)	< 15%	< 4.2%
Recovery	Consistent (> 50%)	85% (Protein Precip.) ^[1]
Matrix Effect	85–115%	92% (Using deuterated IS)
Retention Time	± 0.1 min	2.4 min ($k' = 3.5$)

Part 7: Troubleshooting Guide

- Problem: Peak Tailing (> 1.5 USP Tailing Factor)
 - Cause: Interaction of the guanidine group with residual silanols.
 - Fix: Increase buffer concentration (up to 20 mM). Ensure pH is low (3.0-3.5) for HILIC to protonate silanols, or use a "Hybrid" particle column (Waters BEH) which has fewer silanols.
- Problem: Poor Sensitivity in MS
 - Cause: Ion suppression from salts or phospholipids.
 - Fix: Use a divert valve to send the first 1 minute (salts) to waste. Ensure the HILIC gradient starts high (90% ACN) to elute phospholipids late.
- Problem: Split Peaks
 - Cause: Solvent mismatch.^[1] Injecting an aqueous sample into a HILIC (high organic) column causes the analyte to "crash" at the head of the column.
 - Fix: Ensure sample diluent matches the initial mobile phase (e.g., 90% ACN).

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